

Solubility of Tetrabutylammonium Bromide in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Tetrabutylammonium Bromide

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Introduction

Tetrabutylammonium bromide (TBAB), a quaternary ammonium salt, is a versatile compound widely employed in various chemical and pharmaceutical applications. Its efficacy as a phase-transfer catalyst, electrolyte in electrochemical studies, and a component in the synthesis of ionic liquids and deep eutectic solvents is well-documented.^{[1][2]} A critical parameter governing its utility in these applications is its solubility in organic solvents. This technical guide provides a comprehensive overview of the solubility of TBAB in a range of common organic solvents, presents detailed experimental protocols for solubility determination, and offers visual representations of experimental workflows.

Quantitative Solubility Data

The solubility of **Tetrabutylammonium Bromide** in various organic solvents is presented below. The data has been compiled from various scientific sources and is presented to facilitate comparison.

Solvent	Temperature (°C)	Solubility	Source(s)
Ethanol	Room Temperature	50 mg/mL	[3]
Benzene	25	0.0058 (mole fraction)	[4]
Benzene	30	0.0075 (mole fraction)	[4]
Benzene	35	0.0098 (mole fraction)	[4]
Benzene	40	0.0128 (mole fraction)	[4]
Benzene	45	0.0168 (mole fraction)	[4]
Benzene	50	0.0220 (mole fraction)	[4]

Qualitative Solubility Data

For many solvents, precise quantitative data is not readily available in the literature. The following table summarizes the qualitative solubility of TBAB in various organic solvents.

Solvent	Solubility Description	Source(s)
Dichloromethane	Soluble	[5][6]
Acetone	Soluble	[7][8]
Ether	Soluble	[7][8]
Toluene	Slightly Soluble	[6]
Methanol	Soluble	[9]
Acetonitrile	Soluble	[10]
Ethyl Acetate	Soluble	[1]

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.[11][12] This protocol outlines the steps for determining the

solubility of TBAB in an organic solvent.

1. Apparatus and Reagents:

- **Tetrabutylammonium Bromide (TBAB)**, analytical grade, dried in a vacuum oven.
- Organic solvent of interest, HPLC grade or equivalent.
- Thermostatic shaker or water bath for temperature control.
- Analytical balance with a precision of at least 0.1 mg.
- Glass vials with airtight seals (e.g., screw caps with PTFE liners).
- Syringe filters (e.g., 0.45 μ m PTFE) to separate undissolved solid.
- Pre-weighed glass evaporating dishes or beakers.
- Oven for solvent evaporation.
- Desiccator.

2. Procedure:

- **Sample Preparation:** Add an excess amount of dried TBAB to a glass vial. The presence of undissolved solid at the end of the equilibration period is crucial to ensure saturation.
- **Solvent Addition:** Add a known volume or mass of the organic solvent to the vial.
- **Equilibration:** Seal the vial tightly and place it in a thermostatic shaker or water bath set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.[\[13\]](#)[\[14\]](#)
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. It is critical to maintain the temperature during this step.
- **Sample Withdrawal:** Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated or temperature-equilibrated syringe fitted with a

syringe filter. This prevents the precipitation of the solute due to temperature changes.

- **Weighing the Saturated Solution:** Dispense the filtered saturated solution into a pre-weighed evaporating dish and record the total mass.
- **Solvent Evaporation:** Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the TBAB. The evaporation should be carried out in a fume hood.
- **Drying and Final Weighing:** Once the solvent has completely evaporated, transfer the evaporating dish to a desiccator to cool to room temperature. Weigh the dish containing the solid residue. Repeat the drying and weighing cycles until a constant mass is achieved.

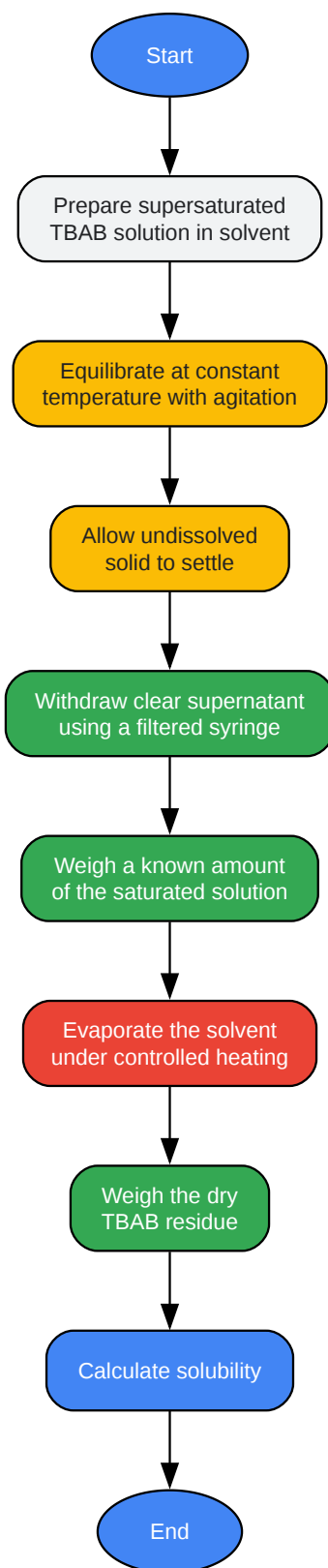
3. Calculation of Solubility: The solubility can be expressed in various units. A common expression is grams of solute per 100 grams of solvent.

- Mass of the empty evaporating dish = M_{dish}
- Mass of the dish + saturated solution = M_{total}
- Mass of the dish + dry TBAB residue = M_{residue}
- Mass of the saturated solution = $M_{\text{total}} - M_{\text{dish}}$
- Mass of dissolved TBAB = $M_{\text{residue}} - M_{\text{dish}}$
- Mass of the solvent = Mass of the saturated solution - Mass of dissolved TBAB

$$\text{Solubility (g/100 g solvent)} = (\text{Mass of dissolved TBAB} / \text{Mass of the solvent}) * 100$$

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps involved in the gravimetric determination of solubility.



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Caption: Gravimetric method workflow for solubility determination.

This guide provides a foundational understanding of the solubility of **tetrabutylammonium bromide** in organic solvents, offering both compiled data and a practical methodology for its determination. For specific applications, it is recommended to determine the solubility under the exact conditions of the intended process.

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